

Methyl Anthranilate: A Technical Guide to Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Methyl anthranilate

Cat. No.: B042735

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl anthranilate (MA) is an aromatic ester renowned for its characteristic grape-like aroma and flavor. It is a significant component in the flavor and fragrance industries and serves as a valuable starting material for the synthesis of various pharmaceuticals and fine chemicals. Understanding its natural distribution and the biochemical pathways responsible for its formation is critical for applications ranging from natural product chemistry to metabolic engineering. This technical guide provides a comprehensive overview of the natural occurrences of **methyl anthranilate**, details its biosynthetic pathways in both plants and engineered microorganisms, and presents detailed experimental protocols for its analysis and the characterization of its biosynthetic enzymes.

Natural Sources of Methyl Anthranilate

Methyl anthranilate is a naturally occurring volatile organic compound found in a wide array of plant species, where it contributes significantly to the floral and fruity notes of their essential oils and aromas. Its most famous association is with the "foxy" scent of Concord grapes (*Vitis labrusca*) and its hybrids.[1] Beyond grapes, it is a key aromatic constituent in numerous flowers and fruits.[2]

The concentration of **methyl anthranilate** can vary significantly based on the plant species, cultivar, geographical location, and stage of maturity.[1]

Table 1: Quantitative Occurrence of **Methyl Anthranilate** in Various Natural Sources

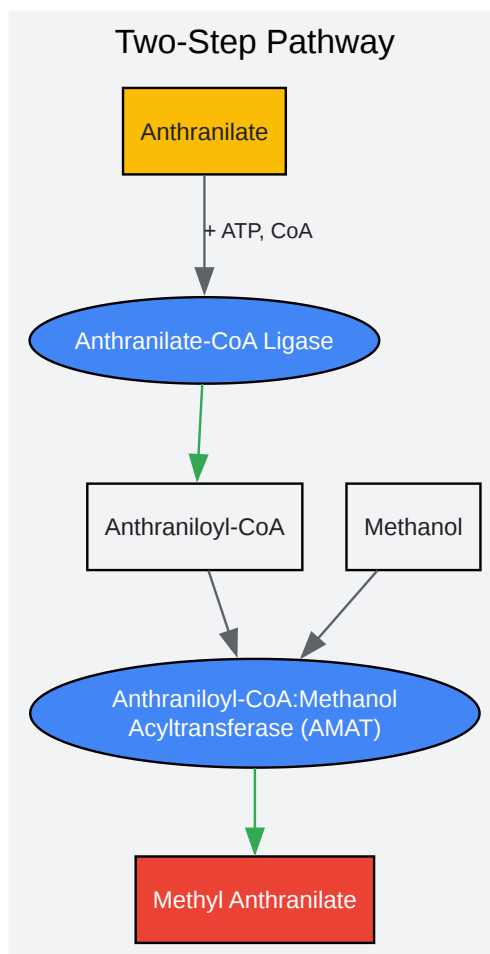
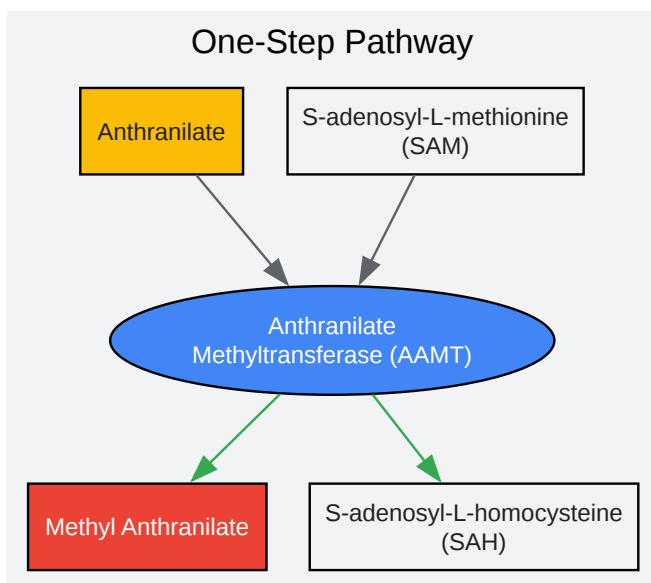
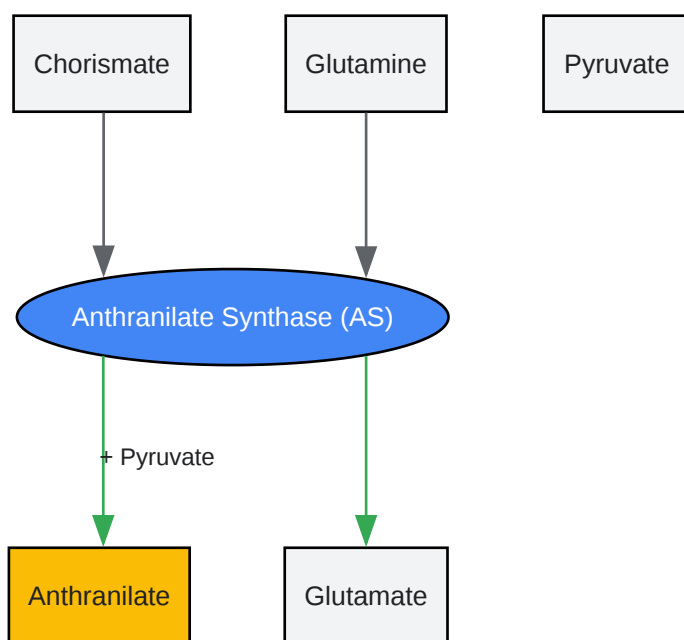
Natural Source	Scientific Name	Typical Concentration / Percentage	Reference(s)
Concord Grape Juice	Vitis labrusca	0.14 - 3.50 mg/L (µg/mL)	[1]
Artificially Flavored Beverages	N/A	0.35 - 16.6 µg/mL	[3][4]
Jasmine Absolute Oil	Jasminum officinale	9.48% (relative peak area)	[5]
Jasmine Oil (India)	Jasminum officinale var. grandiflorum	0.4%	[6]
Citrus Honey	Citrus spp.	0.63 - 3.26 µg/g	[7]
Ylang-Ylang Oil	Cananga odorata	Component of essential oil (variable %)	[8][9]

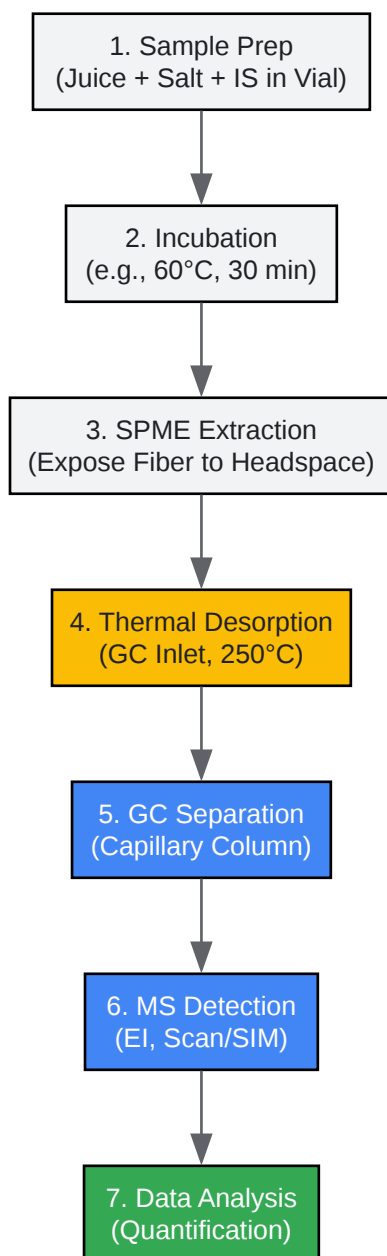
Biosynthesis of Methyl Anthranilate

The biosynthesis of **methyl anthranilate** originates from the shikimate pathway, a central metabolic route in plants and microorganisms for the production of aromatic amino acids.

Precursor Synthesis: From Chorismate to Anthranilate

The shikimate pathway culminates in the synthesis of chorismate, which serves as a critical branch-point metabolite. The first committed step towards **methyl anthranilate** biosynthesis is the conversion of chorismate to anthranilate. This reaction is catalyzed by the enzyme anthranilate synthase (AS), which transfers an amino group from glutamine to chorismate, releasing pyruvate in the process.





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